

The Solubility of Triethanolamine Borate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Triethanolamine borate

Cat. No.: B108872

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This technical guide provides a comprehensive overview of the solubility of **triethanolamine borate** in organic solvents. **Triethanolamine borate**, a compound formed from the reaction of triethanolamine and boric acid, is utilized in various industrial applications, including as a corrosion inhibitor, a pH adjuster, and in the synthesis of other organoboron compounds.^{[1][2]} Its solubility characteristics are crucial for its application in formulations, particularly in the pharmaceutical and materials science fields where it can act as a stabilizer and improve the bioavailability of active ingredients.^[1]

Quantitative and Qualitative Solubility Data

While **triethanolamine borate** is generally described as being soluble in water and various organic solvents, specific quantitative data is sparse in publicly available literature.^{[3][4]} A patent for a related compound, triethanolaminetriborate, notes its high solubility in water and good solubility in polar organic solvents.^[5] The available qualitative solubility information is summarized in the table below. The lack of specific quantitative values highlights a significant data gap in the existing scientific literature.

Solvent Class	Solvent Name	Chemical Formula	Qualitative Solubility	Quantitative Solubility (g/100g solvent at 25°C)
Alcohols	Alcohol	-	Soluble[6]	Data Not Available
Ketones	Acetone	CH ₃ COCH ₃	Slightly Soluble[4]	Data Not Available
Aromatic Hydrocarbons	Benzene	C ₆ H ₆	Slightly Soluble[4]	Data Not Available
Polar Solvents	-	-	Well Soluble[5]	Data Not Available

Experimental Protocol: Determination of Triethanolamine Borate Solubility using the Shake-Flask Method

The shake-flask method is a widely recognized and reliable technique for determining the equilibrium solubility of a compound in a given solvent.[7] This protocol outlines the steps for determining the solubility of **triethanolamine borate** in an organic solvent.

2.1. Materials

- **Triethanolamine borate** (solid, high purity)
- Selected organic solvent (analytical grade)
- Glass vials with screw caps
- Orbital shaker with temperature control
- Analytical balance
- Centrifuge

- Syringes and syringe filters (solvent-compatible, e.g., PTFE)
- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., GC-MS, HPLC)

2.2. Procedure

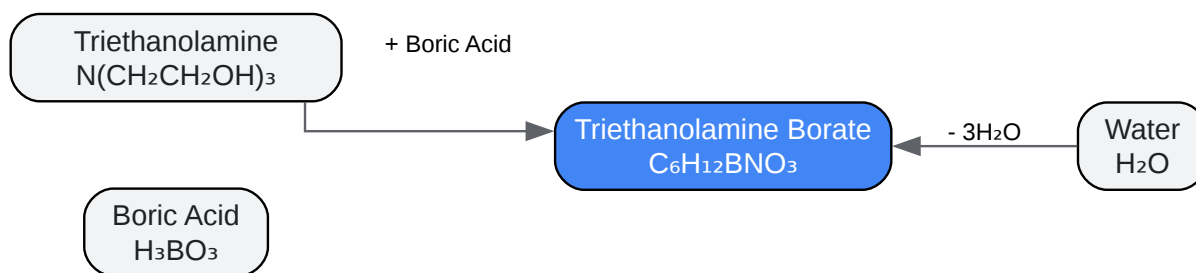
- Preparation of Saturated Solution:
 - Add an excess amount of solid **triethanolamine borate** to a glass vial. The presence of undissolved solid is crucial to ensure saturation.
 - Add a known volume of the organic solvent to the vial.
 - Securely cap the vial to prevent solvent evaporation.
- Equilibration:
 - Place the vials in an orbital shaker set to a constant temperature (e.g., 25°C).
 - Shake the vials at a constant speed for a predetermined period (e.g., 24-48 hours) to allow the system to reach equilibrium. It is advisable to perform preliminary experiments to determine the time required to reach equilibrium.
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed for a sufficient time to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Immediately filter the collected supernatant through a syringe filter into a clean vial to remove any undissolved microparticles.
- Quantification:

- Accurately dilute the filtered saturated solution with the same organic solvent to a concentration that falls within the calibrated range of the analytical instrument.
- Analyze the diluted sample using a validated analytical method, such as Gas Chromatography-Mass Spectrometry (GC-MS) after derivatization, to determine the concentration of **triethanolamine borate**.^{[3][8]}
- Prepare a calibration curve using standard solutions of **triethanolamine borate** of known concentrations.
- Calculation of Solubility:
 - Calculate the concentration of **triethanolamine borate** in the original saturated solution by accounting for the dilution factor.
 - Express the solubility in appropriate units, such as grams per 100 grams of solvent (g/100g) or moles per liter (mol/L).

Visualizations

3.1. Synthesis of Triethanolamine Borate

The synthesis of **triethanolamine borate** typically involves the reaction of triethanolamine with boric acid. The following diagram illustrates this chemical transformation.

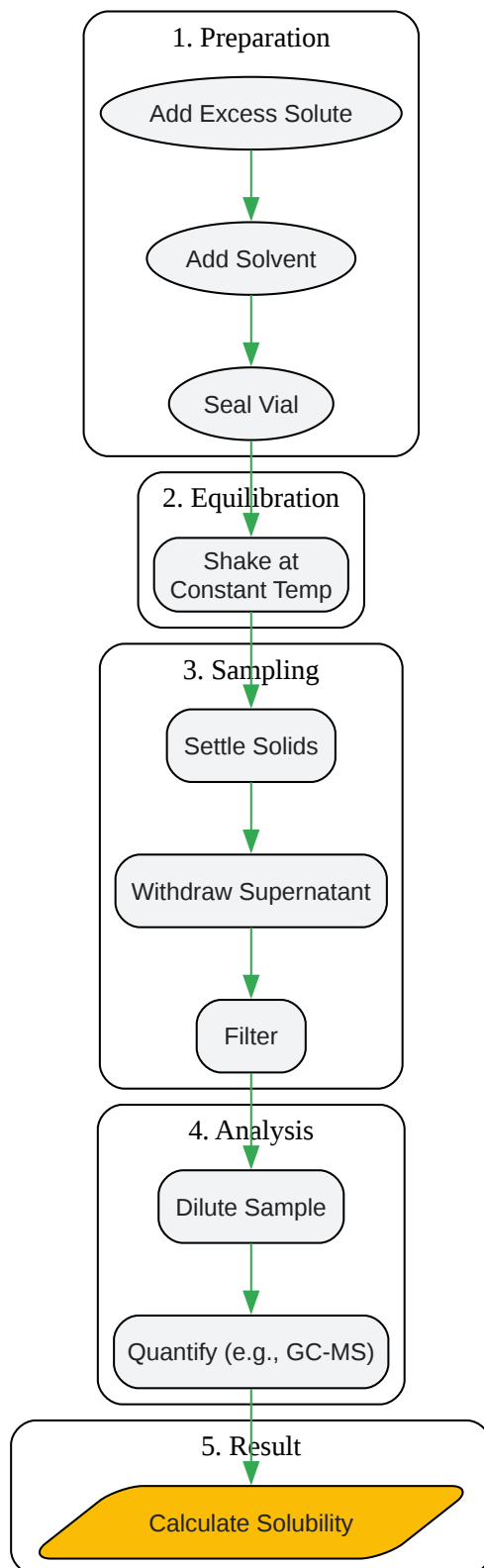


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Synthesis of Triethanolamine Borate

3.2. Experimental Workflow for Solubility Determination

The logical flow of the shake-flask method for determining the solubility of **triethanolamine borate** is depicted in the following workflow diagram.



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Solubility Determination Workflow

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